

Step-by-Step Guide to Antibody-Drug Conjugate (ADC) Internalization Assays

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Antibody-Drug Conjugates (ADCs) are a promising class of therapeutics that combine the specificity of a monoclonal antibody with the potency of a cytotoxic payload.[1][2] The efficacy of an ADC is critically dependent on its ability to be internalized by target cells upon binding to a specific cell surface antigen.[3][4][5] This internalization process, primarily through receptor-mediated endocytosis, allows for the delivery of the cytotoxic payload into the cell, leading to tumor cell death.[1][2][6] Therefore, the quantitative assessment of ADC internalization is a crucial step in the early screening and development of novel ADC candidates.[2][4]

These application notes provide a detailed, step-by-step guide to performing ADC internalization assays. The protocols described herein are designed for researchers, scientists, and drug development professionals to accurately measure and compare the internalization rates of different ADCs.

Principle of ADC Internalization

Upon binding to its target antigen on the cell surface, the ADC-antigen complex is internalized into the cell through various endocytic pathways.[2] The most common pathway is clathrin-mediated endocytosis.[2] Following internalization, the ADC is trafficked through early endosomes to late endosomes and finally to lysosomes.[1][7] The acidic environment of the



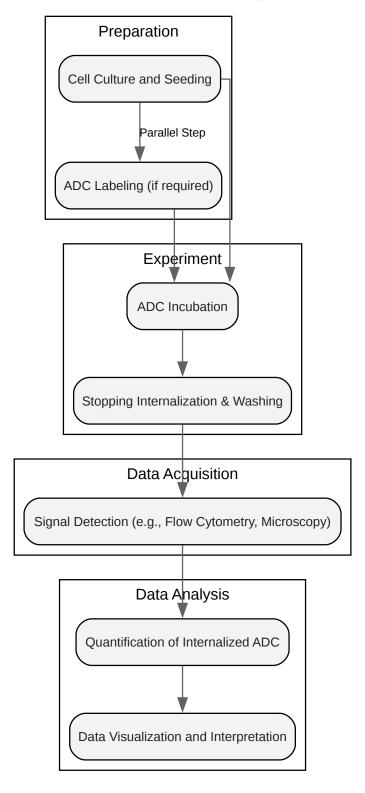
lysosome facilitates the degradation of the ADC and the release of the cytotoxic payload, which can then exert its cell-killing effect.[1] Understanding the rate and extent of this internalization process is paramount for selecting optimal ADC candidates.[3][6]

Experimental Workflow Overview

A typical ADC internalization assay workflow involves several key stages, from initial cell culture to final data analysis. The following diagram illustrates the general experimental process.

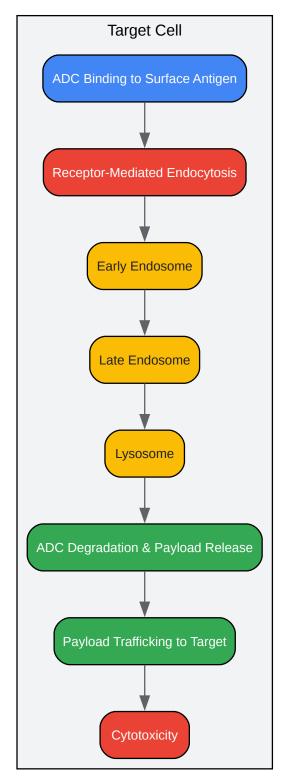


General ADC Internalization Assay Workflow





ADC Internalization and Payload Release Pathway



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